

A Technical Guide to the Toxicological Data and Safe Handling of 2-Heptanol

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Compound of Interest

Compound Name: 2-Heptanol

Cat. No.: B7766584

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Introduction

2-Heptanol (CAS No: 543-49-7), also known as amyl methyl carbinol or 1-methylhexanol, is a secondary alcohol characterized as a clear, colorless liquid with a mild, fresh, lemon-like odor. [1][2] It is sparingly soluble in water but soluble in most organic liquids. [1][3][4][5] Due to its properties, **2-Heptanol** finds application as a solvent for various resins, a flotation agent in ore processing, and as a fragrance and flavoring agent. [1][3][6][7] This guide provides an in-depth overview of the toxicological data and essential safety handling protocols for **2-Heptanol**, intended for researchers, scientists, and professionals in drug development and other relevant scientific fields. Adherence to these safety guidelines is crucial to minimize risks associated with its handling and use.

Section 1: Toxicological Profile

The toxicological profile of **2-Heptanol** indicates that it is moderately toxic and poses hazards primarily related to skin and eye irritation, and potential respiratory effects upon inhalation. The available data on its chronic effects, such as carcinogenicity and reproductive toxicity, are limited.

Quantitative Toxicological Data

The following table summarizes the key quantitative toxicity values for **2-Heptanol** from animal studies.

Toxicity Endpoint	Test Species	Route	Value	Reference(s)
Acute Oral Toxicity (LD50)	Rat	Oral	2580 mg/kg	[8][9]
Acute Dermal Toxicity (LD50)	Rabbit	Dermal	1780 - 1800 mg/kg	[9]

Acute Toxicity

- Oral: The acute oral toxicity of **2-Heptanol** is considered low, with a reported LD50 value of 2580 mg/kg in rats.[8][9]
- Dermal: The compound is classified as harmful in contact with skin.[1][3][10] The dermal LD50 in rabbits is approximately 1800 mg/kg.[9]
- Inhalation: While specific LC50 data is not readily available, inhalation of **2-Heptanol** vapors may cause respiratory tract irritation, coughing, and sore throat.[2][11] Excessive exposure can lead to symptoms such as drowsiness, headache, and incoordination.[12]

Skin and Eye Irritation

- Skin Irritation: **2-Heptanol** is classified as a skin irritant.[1][3][10] Prolonged or repeated contact can defat the skin, leading to dryness or cracking.[2][3]
- Eye Irritation: The substance causes serious eye irritation, characterized by redness and pain.[1][2][3][10]

Sensitization

There is no conclusive data to suggest that **2-Heptanol** is a skin sensitizer.[3][11] Generally, aliphatic alcohols are considered to have a very low potential for causing skin sensitization in humans.[13]

Mutagenicity and Carcinogenicity

- Mutagenicity: There is no available data regarding the mutagenic potential of **2-Heptanol**.[\[3\]](#)[\[8\]](#)[\[11\]](#)
- Carcinogenicity: **2-Heptanol** is not listed as a carcinogen by major regulatory bodies, including the International Agency for Research on Cancer (IARC), the National Toxicology Program (NTP), or the Occupational Safety and Health Administration (OSHA).[\[8\]](#)[\[11\]](#)

Reproductive and Developmental Toxicity

Data on the reproductive and developmental effects of **2-Heptanol** are not available.[\[3\]](#)[\[11\]](#)

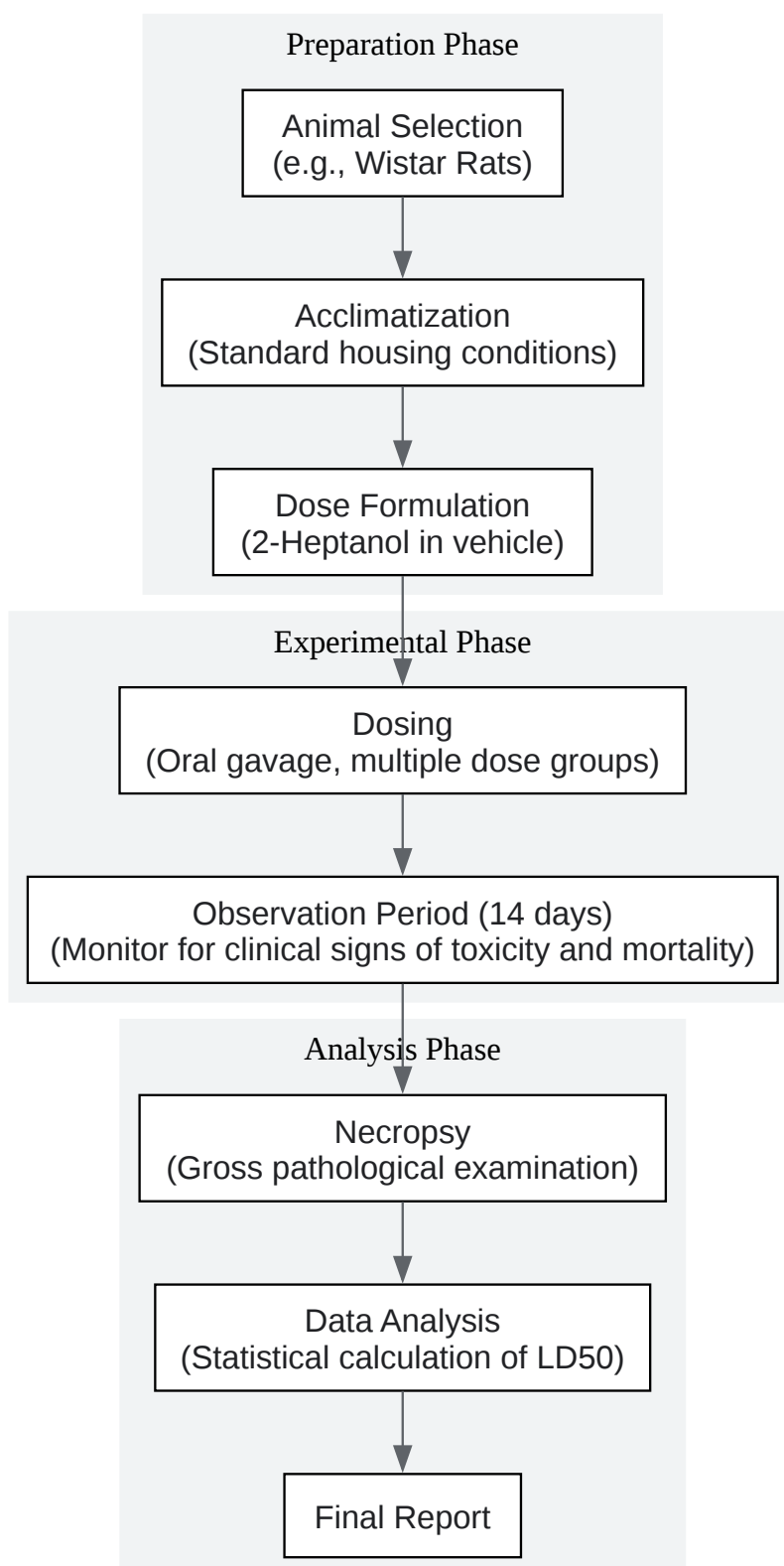
Specific Target Organ Toxicity (STOT)

- Single Exposure: The primary target organ for single exposure is the respiratory system, with effects including irritation.[\[2\]](#)[\[11\]](#)
- Repeated Exposure: Repeated dermal exposure can lead to skin defatting and dermatitis.[\[2\]](#)[\[3\]](#)

Section 2: Experimental Methodologies

Detailed experimental protocols for the toxicological studies of **2-Heptanol** are not extensively published in publicly available literature. The data is primarily derived from standardized safety assessments. The methodologies for determining endpoints like LD50 typically follow internationally recognized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD).

A generalized workflow for an acute oral toxicity study is outlined below.



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Caption: Generalized workflow for an acute oral toxicity (LD50) study.

Section 3: Safety Handling and Exposure Control

Proper handling of **2-Heptanol** is essential to ensure personnel safety. This involves a combination of engineering controls, appropriate personal protective equipment (PPE), and safe work practices.

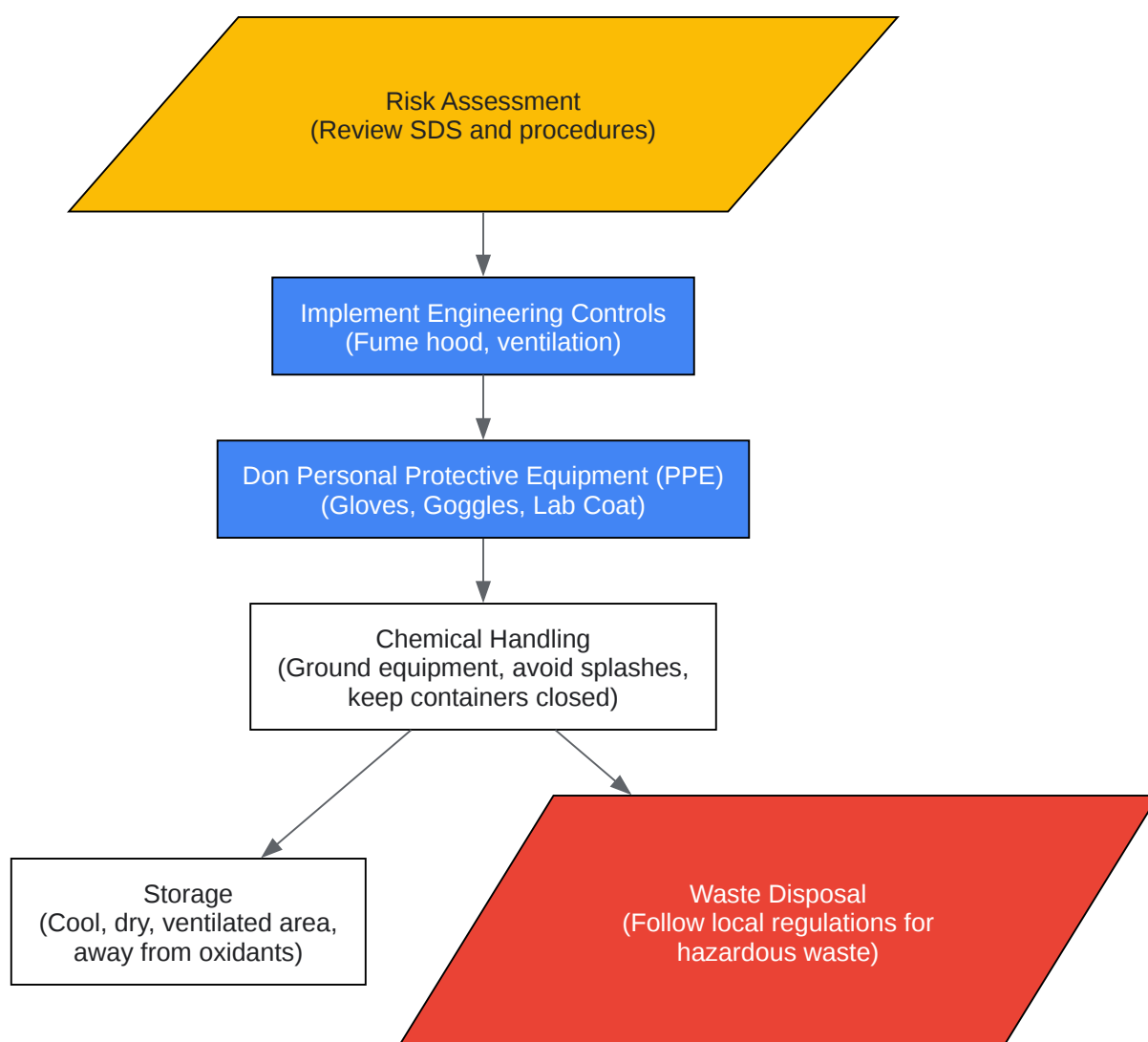
Exposure Control and Personal Protection Summary

Control Parameter	Recommendation	Reference(s)
Engineering Controls	Use in a well-ventilated area with local exhaust. Eyewash stations and safety showers must be available.	[3][9][14]
Eye/Face Protection	Wear chemical safety goggles or glasses.	[2][3][8][9][10]
Skin Protection	Wear impervious gloves (e.g., Nitrile rubber) and protective clothing.	[2][3][8][9][10][15]
Respiratory Protection	Use a NIOSH-approved respirator with an organic vapor cartridge (e.g., type ABEK) if ventilation is inadequate or high concentrations are present.	[2][3][10]
General Hygiene	Wash hands thoroughly after handling. Do not eat, drink, or smoke in work areas.	[2][9]

Handling and Storage

- Handling: Keep away from heat, sparks, open flames, and other ignition sources.[3][4][9][10][16] All equipment used for handling must be grounded to prevent static discharge.[4][8][16] Avoid contact with skin and eyes and inhalation of vapors.[3][9][16]

- Storage: Store in a cool, dry, and well-ventilated area in tightly sealed containers.[8][9][10]
[15] Keep separated from incompatible materials such as strong oxidants, acids, and acid chlorides.[2][3][10]



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Caption: A workflow for the safe handling and storage of **2-Heptanol**.

Section 4: Emergency Procedures and First Aid

Immediate and appropriate action is critical in the event of an emergency involving **2-Heptanol**.

First-Aid Measures

- Inhalation: Move the affected person to fresh air and allow them to rest.[\[2\]](#)[\[3\]](#)[\[8\]](#)
- Skin Contact: Immediately remove all contaminated clothing.[\[8\]](#)[\[16\]](#) Wash the affected skin area thoroughly with plenty of soap and water.[\[2\]](#)[\[3\]](#)[\[8\]](#)[\[10\]](#)[\[16\]](#)
- Eye Contact: Rinse cautiously with water for several minutes.[\[2\]](#)[\[3\]](#)[\[8\]](#)[\[16\]](#) If contact lenses are present, remove them if it is easy to do so and continue rinsing.[\[2\]](#)[\[3\]](#)[\[16\]](#) Seek immediate medical attention.[\[2\]](#)[\[3\]](#)[\[16\]](#)
- Ingestion: Rinse the mouth with water.[\[2\]](#)[\[3\]](#) Do NOT induce vomiting.[\[2\]](#)[\[3\]](#)[\[8\]](#) Give one or two glasses of water to drink.[\[2\]](#)[\[3\]](#)

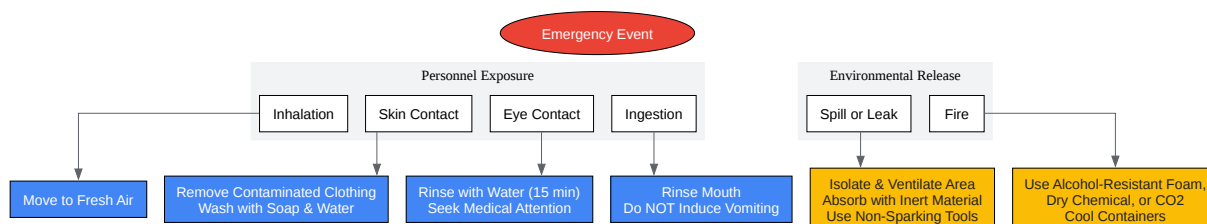
Spill Management

In case of a spill, eliminate all ignition sources.[\[4\]](#) Wear appropriate PPE, including respiratory protection.[\[2\]](#)[\[3\]](#) Absorb the spill with a non-combustible, inert material such as sand or earth, and collect it into a suitable container for disposal using non-sparking tools.[\[3\]](#)[\[4\]](#)[\[8\]](#)[\[9\]](#) Ensure the area is well-ventilated.[\[9\]](#)

Fire-Fighting Measures

2-Heptanol is a combustible liquid with a flash point of approximately 64-71°C.[\[2\]](#)[\[3\]](#)[\[8\]](#)

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical powder, or carbon dioxide.[\[2\]](#)[\[4\]](#)[\[10\]](#) Water spray can be used to cool fire-exposed containers but may be ineffective at extinguishing the fire itself.[\[4\]](#)[\[9\]](#)
- Hazards: Vapors are heavier than air and may form explosive mixtures with air, especially above the flash point.[\[2\]](#)



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Caption: Logic diagram for first aid and emergency response to **2-Heptanol** incidents.

Conclusion

2-Heptanol presents moderate health hazards, primarily as a skin, eye, and respiratory irritant. While data on its long-term toxicity is scarce, the acute toxicity data underscores the importance of minimizing direct contact and inhalation. By implementing robust engineering controls, consistently using appropriate personal protective equipment, and adhering to established safe handling and emergency procedures, researchers and scientists can effectively manage the risks associated with the use of **2-Heptanol** in a laboratory or industrial setting.

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